

Application Note: Synthesis and Characterization of 2,1-Benzothiazole-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,1-Benzothiazole-3-carbaldehyde

CAS No.: 1539464-05-5

Cat. No.: B2912283

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Document Type: Advanced Synthetic Protocol & Mechanistic Guide

Introduction and Strategic Utility

2,1-Benzothiazole-3-carbaldehyde (CAS#: 1539464-05-5) is a highly valuable heterocyclic building block in modern medicinal chemistry[1]. Characterized by its unique electronic distribution and hydrogen-bonding potential, the 2,1-benzothiazole core is increasingly utilized in the development of targeted therapeutics. Notably, derivatives of this scaffold have been prominently featured in the synthesis of Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) modulators, addressing underlying defects in cellular processing associated with cystic fibrosis[2].

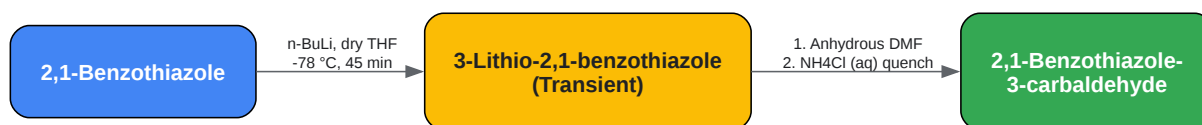
This application note details a robust, scalable, and high-yielding protocol for the synthesis of **2,1-benzothiazole-3-carbaldehyde** via the direct C3-lithiation of 2,1-benzothiazole followed by electrophilic trapping with N,N-dimethylformamide (DMF).

Mechanistic Insights & Pathway Visualization

The synthesis relies on the inherent acidity of the C3 proton of the 2,1-benzothiazole ring, which is activated by the adjacent heteroatoms.

Causality in Experimental Design:

- **Cryogenic Conditions (-78 °C):** The intermediate 3-lithio-2,1-benzothiazole is highly reactive. Maintaining strict cryogenic conditions is non-negotiable; allowing the reaction to warm prematurely leads to ring-opening decomposition pathways typical of lithiated isothiazole derivatives.
- **Base Selection:** n-Butyllithium (n-BuLi) provides the optimal balance of basicity and nucleophilicity to achieve complete metalation without undesired addition to the aromatic system.



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Figure 1: Directed C3-lithiation and formylation pathway of 2,1-benzothiazole.

Materials and Quantitative Parameters

Prior to execution, ensure all glassware is oven-dried and the reaction is conducted under a strict inert atmosphere (Argon or Nitrogen).

Table 1: Reaction Parameters and Reagents

Reagent/Solvent	Role	Equivalents	Amount (for 10 mmol scale)	Notes
2,1-Benzothiazole	Starting Material	1.0 eq	1.35 g (10.0 mmol)	Ensure high purity (>98%)
n-Butyllithium	Strong Base	1.1 eq	4.4 mL (2.5 M in hexanes)	Pyrophoric. Handle via syringe.
Anhydrous DMF	Formylating Agent	1.5 eq	1.16 mL (15.0 mmol)	Distilled over CaH ₂ prior to use
Anhydrous THF	Solvent	N/A	40.0 mL	Freshly dispensed from solvent system
Sat. NH ₄ Cl (aq)	Quenching Agent	N/A	20.0 mL	-

Step-by-Step Experimental Protocol

Phase 1: Preparation and Metalation

- **System Assembly:** Equip a 100 mL three-neck round-bottom flask with a magnetic stir bar, a rubber septum, a temperature probe, and an argon inlet. Flame-dry the setup under vacuum and backfill with argon (repeat 3 times).
- **Substrate Dissolution:** Charge the flask with 2,1-benzothiazole (1.35 g, 10.0 mmol) and anhydrous THF (40 mL).
- **Cryogenic Cooling:** Submerge the flask in a dry ice/acetone bath. Allow the internal temperature to equilibrate to exactly -78 °C.
- **Lithiation:** Using a dried, argon-purged syringe, add n-BuLi (4.4 mL, 2.5 M in hexanes) dropwise over 15 minutes.
 - **Expert Insight:** Direct the flow of n-BuLi down the inner wall of the flask to pre-cool the reagent before it hits the reaction mixture, preventing localized warm spots that cause ring degradation.

- Intermediate Maturation: Stir the resulting deep-colored solution at -78 °C for 45 minutes to ensure quantitative formation of the 3-lithio species.

Phase 2: Electrophilic Trapping

- Formylation: Add anhydrous DMF (1.16 mL, 15.0 mmol) dropwise over 5 minutes.
- Reaction Progression: Maintain the reaction at -78 °C for 1 hour. Following this, remove the cooling bath and allow the mixture to slowly warm to 0 °C over approximately 1 hour.
 - Expert Insight: Do not allow the reaction to warm to room temperature before quenching, as the tetrahedral intermediate can collapse prematurely, leading to side reactions.

Phase 3: Workup and Purification

- Quenching: At 0 °C, carefully quench the reaction by the dropwise addition of saturated aqueous NH₄Cl (20 mL).
- Extraction: Transfer the biphasic mixture to a separatory funnel. Extract the aqueous layer with Ethyl Acetate (3 × 30 mL).
- Washing & Drying: Wash the combined organic extracts with water (20 mL) and brine (20 mL). Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purification: Purify the crude residue via flash column chromatography on silica gel (Eluent: Hexanes/Ethyl Acetate gradient, typically 9:1 to 7:3) to afford the pure **2,1-benzothiazole-3-carbaldehyde**.

Analytical Characterization Data

To validate the success of the synthesis, the isolated product should be cross-referenced against the following predicted and established physicochemical parameters[1][3][4].

Table 2: Target Compound Specifications

Parameter	Value / Description
Chemical Name	2,1-Benzothiazole-3-carbaldehyde
CAS Registry Number	1539464-05-5
Molecular Formula	C ₈ H ₅ NOS
Monoisotopic Mass	163.00919 Da
Molecular Weight	163.2 g/mol
Predicted Boiling Point	304.2 ± 15.0 °C
Predicted Density	1.384 ± 0.06 g/cm ³
SMILES String	<chem>C1=CC2=C(SN=C2C=C1)C=O</chem>

References

- PubChemLite / Uni.lu - **2,1-benzothiazole-3-carbaldehyde** (C₈H₅NOS) Structural Information and Mass Data. Available at: [\[Link\]](#)
- Molaid / World Intellectual Property Organization - WO2017062581A1: Compounds, Compositions, and Methods for Modulating CFTR. Available at: [\[Link\]](#)

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Sources

- 1. 2,1-Benzothiazole-3-carbaldehyde CAS#: 1539464-05-5 [m.chemicalbook.com]
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